

Technical Support Center: Synthesis of 1-(Methylsulfonyl)indolin-5-amine

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)indolin-5-amine

Cat. No.: B1348966

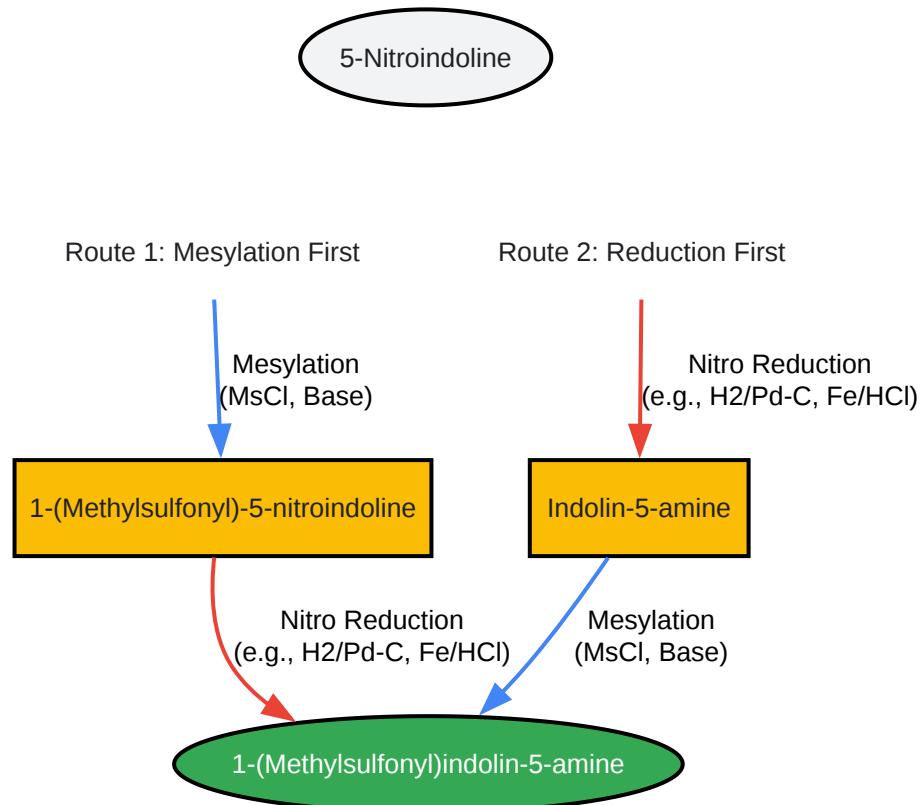
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the synthesis of **1-(Methylsulfonyl)indolin-5-amine**.

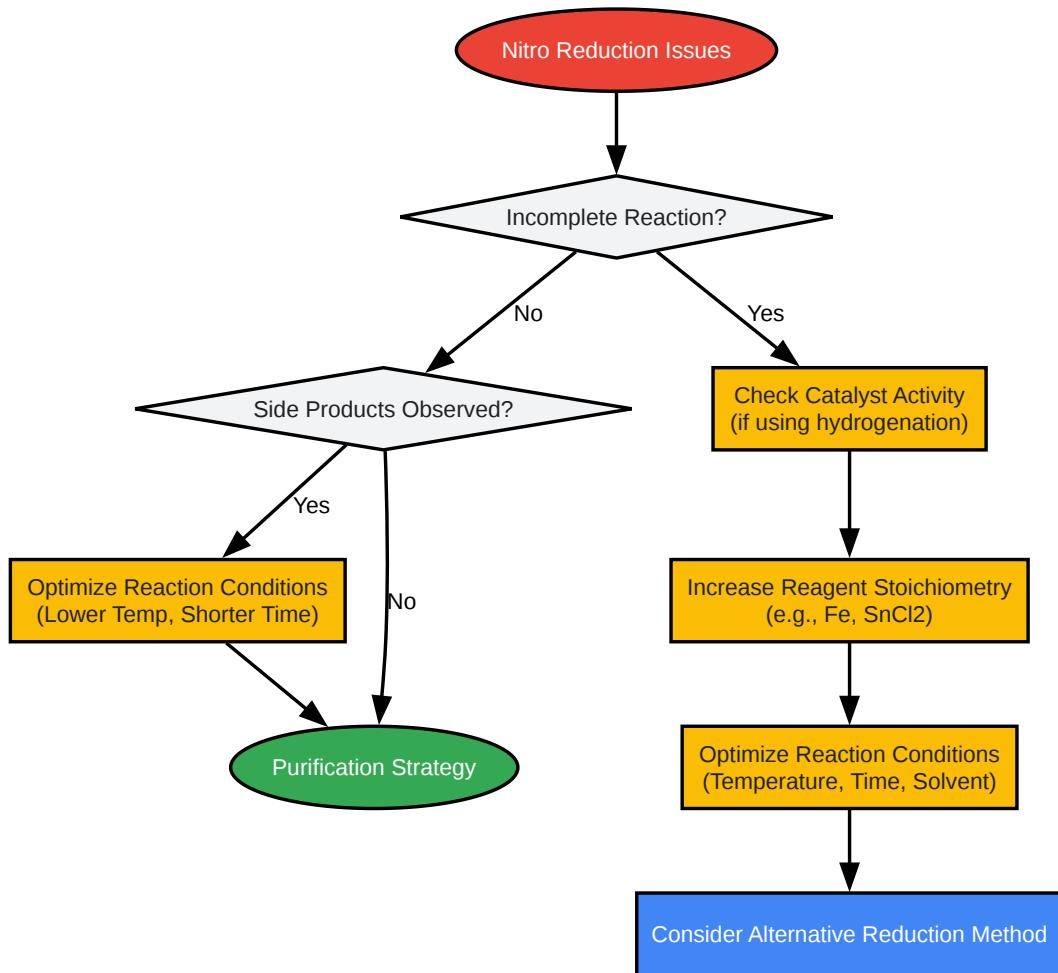
Synthetic Pathway Overview

The synthesis of **1-(Methylsulfonyl)indolin-5-amine** can be approached via two primary routes, both commencing from 5-nitroindoline. The key transformations are the mesylation of the indoline nitrogen and the reduction of the nitro group. The order of these steps can be varied, each with its own set of advantages and potential challenges.

Alternative Synthetic Routes to 1-(Methylsulfonyl)indolin-5-amine



Troubleshooting Workflow for Nitro Group Reduction

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